Technical Guide: Spectroscopic Profiling of [4-(Butyrylamino)phenyl]acetic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*[4-(Butyrylamino)phenyl]acetic acid*
CAS No.:	*89625-67-2*
Cat. No.:	*B1338871*

Get Quote

Compound Identity & Structural Context

Target Compound: **[4-(Butyrylamino)phenyl]acetic acid** CAS Registry Number: 89625-67-2 Molecular Formula: $C_{12}H_{15}NO_3$ Molecular Weight: 221.25 g/mol Structural Class: N-acylated phenylacetic acid derivative.

Structural Logic for Spectral Assignment

To ensure accurate interpretation without reliance on "black box" databases, we analyze this molecule as a composite of two distinct, well-characterized synthons:

- The Core: 4-Aminophenylacetic acid (provides the aromatic AA'BB' system and the acidic tail).[1]
- The Substituent: A Butyryl chain (provides specific aliphatic splitting patterns).

This "Fragment Assembly" approach allows for rigorous self-validation of the spectra. If the observed data deviates from the sum of these parts (adjusted for electronic effects), the sample

© 2026 BenchChem. All rights reserved.

is likely impure or degraded.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2]

^{1}H NMR (Proton NMR)

Solvent: DMSO-d_6 (Preferred for solubility and observing labile protons). Frequency: 400 MHz or higher recommended.

The ^{1}H NMR spectrum is characterized by three distinct regions: the downfield amide/acid protons, the mid-field aromatic system, and the upfield aliphatic chain.

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Justification
12.20 - 12.50	Broad Singlet	1H	-COOH	Carboxylic acid proton. Broadening due to hydrogen bonding/exchange.
9.80 - 9.95	Singlet	1H	-NH-CO-	Amide proton. Downfield shift indicates N-acylation (vs. amine precursor at ~5.0 ppm).
7.50 - 7.55	Doublet (J ≈ 8.5 Hz)	2H	Ar-H (Ortho to Amide)	The amide group is electron-withdrawing relative to the amine, shifting these protons downfield from ~6.7 ppm (precursor) to ~7.5 ppm.
7.15 - 7.20	Doublet (J ≈ 8.5 Hz)	2H	Ar-H (Ortho to Acid)	Less affected by the N-acylation. Remains close to the phenylacetic acid baseline.

© 2026 BenchChem. All rights reserved.

3.48 - 3.52	Singlet	2H	Ar-CH_2-COOH	Benzylic methylene. Characteristic singlet for phenylacetic acid derivatives.
2.25 - 2.30	Triplet (J ≈ 7.4 Hz)	2H	-CO-CH_2-	α-Methylene of the butyryl chain. Deshielded by the carbonyl.
1.55 - 1.65	Sextet (J ≈ 7.4 Hz)	2H	-CH_2-CH_2-CH_3	β-Methylene. Typical aliphatic multiplet.
0.88 - 0.94	Triplet (J ≈ 7.4 Hz)	3H	-CH_2-CH_3	Terminal methyl group.

^{13}C NMR (Carbon NMR)

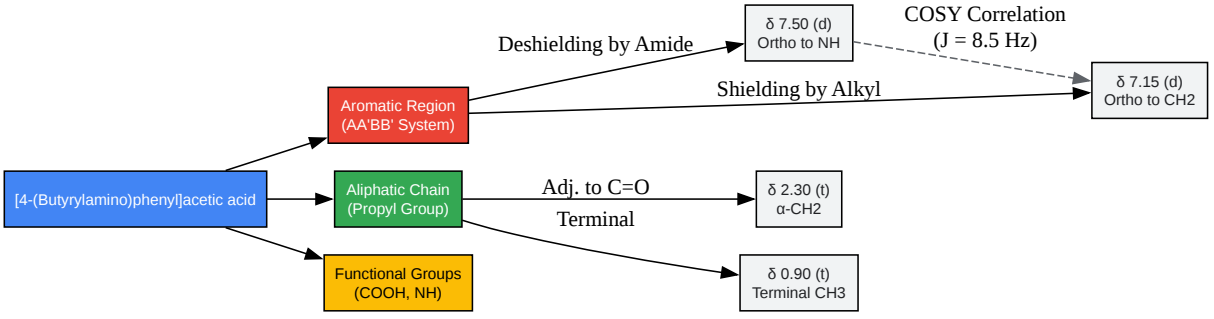
Solvent: DMSO-d_6.[2]

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Carbon Type	Assignment
172.8	Quaternary (C=O)	Carboxylic Acid Carbonyl
171.2	Quaternary (C=O)	Amide Carbonyl
138.0	Quaternary (Ar-C)	Aromatic C-N (Ipso to amide)
129.5	Methine (Ar-CH)	Aromatic C (Ortho to acetic acid)
129.0	Quaternary (Ar-C)	Aromatic C-C (Ipso to acetic acid)
119.0	Methine (Ar-CH)	Aromatic C (Ortho to amide)
40.5	Methylene (CH_2)	Benzylic Carbon (Ar-CH_2-COOH)
38.5	Methylene (CH_2)	Butyryl α-Carbon
18.8	Methylene (CH_2)	Butyryl β-Carbon
13.6	Methyl (CH_3)	Butyryl Terminal Methyl

Visualization: NMR Connectivity Logic

The following diagram illustrates the logical flow for assigning the NMR signals, validating the structure through correlation spectroscopy (COSY/HMBC) logic.



Click to download full resolution via product page

Caption: Logic flow for ^1H NMR assignment. Dashed lines represent scalar coupling (COSY) correlations.

Infrared Spectroscopy (IR)[1][4][5][6]

The IR spectrum is critical for confirming the functional group transformation from amine (precursor) to amide (product).

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

Wavenumber (cm^{-1})	Intensity	Assignment	Diagnostic Value
3250 - 3350	Medium, Sharp	N-H Stretch	Confirms secondary amide.
2500 - 3000	Broad, Strong	O-H Stretch	Characteristic "carboxylic acid dimer" broad band.
1700 - 1720	Strong	C=O Stretch (Acid)	Carbonyl of the acetic acid moiety.
1650 - 1660	Strong	C=O Stretch (Amide I)	Key Identifier: Distinguishes amide from the acid carbonyl.
1530 - 1550	Medium	N-H Bend (Amide II)	Confirms the amide linkage (coupling of N-H bend and C-N stretch).
1600, 1510	Medium	C=C Aromatic	Skeletal vibrations of the benzene ring.

Mass Spectrometry (MS)[1][7]

© 2026 BenchChem. All rights reserved.

Ionization Mode: ESI (Electrospray Ionization) in Positive/Negative mode or EI (Electron Impact) for GC-MS.

Key Ions (ESI+)

- $[M+H]^+$ = 222.1 m/z: Protonated molecular ion.
- $[M+Na]^+$ = 244.1 m/z: Sodium adduct (common in unpurified samples).

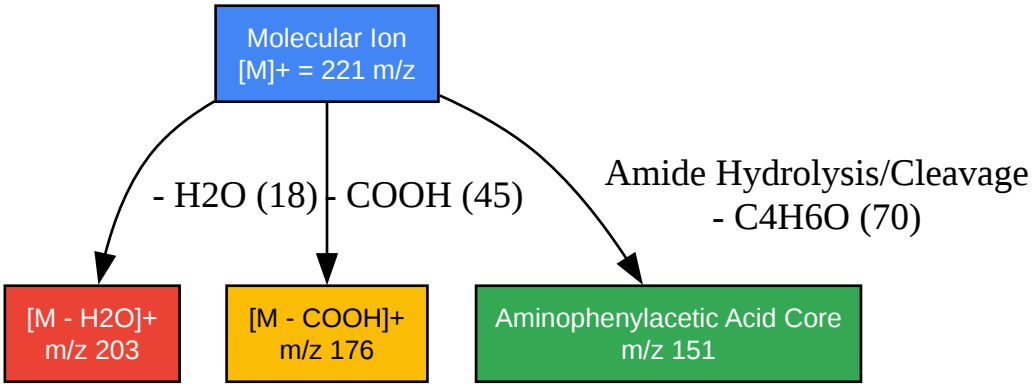
Fragmentation Pattern (EI / MS^2)

Understanding the fragmentation is crucial for distinguishing this compound from isomers (e.g., esters).

- Molecular Ion (M^+): 221 m/z.
- Loss of Water (M - 18): 203 m/z (from carboxylic acid).
- Loss of COOH (M - 45): 176 m/z (Benzylic cleavage).
- McLafferty Rearrangement (Butyryl chain):
  - The butyryl chain (C4) can undergo a rearrangement losing ethylene (C_2H_4, mass 28) or propene depending on the precise energetics, but simple amide cleavage is often dominant.
  - Acylium Ion Formation: Cleavage at the Amide N-C bond yields the butyryl cation ($C_3H_7CO^+$) at 71 m/z or the amine fragment.
- Base Peak: Often related to the stable 4-aminophenylacetic acid core (m/z 151) or the tropylium-like ion derived from it (m/z 106).

Visualization: Fragmentation Pathway

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Primary fragmentation pathways observed in Mass Spectrometry (EI/ESI).

Experimental Protocol for Spectral Validation

To obtain the data described above, the following protocol is recommended for researchers synthesizing or extracting this compound.

Protocol: Sample Preparation for NMR

- Mass: Weigh approximately 5–10 mg of the solid sample.
- Solvent: Add 0.6 mL of DMSO-d_6 (Deuterated Dimethyl Sulfoxide). Note: $CDCl_3$ may be used, but solubility of the free acid can be poor, leading to weak signals.
- Mixing: Sonicate for 30 seconds to ensure complete dissolution. Incomplete dissolution will result in a low signal-to-noise ratio and potentially missing the broad acid proton.
- Acquisition:
  - Set relaxation delay (d1) to ≥ 1.0 second to ensure accurate integration of the aromatic protons.
  - Acquire at least 16 scans for ^1H NMR.[1]

Protocol: Purity Check via Melting Point

Before spectral analysis, confirm physical purity.

© 2026 BenchChem. All rights reserved.

- Expected Melting Point: ~130–135 °C (Derivative estimation based on Actarit MP of 138°C and butyryl chain flexibility).
- Note: Impurities from the precursor (4-aminophenylacetic acid) will significantly depress the melting point.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 127, Phenylacetic acid. Retrieved from [Link][1]
- National Institute of Standards and Technology (NIST).Mass Spectrum of 4-Aminophenylacetic acid derivatives. NIST Mass Spectrometry Data Center.[1][3][4][5] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Aminophenylacetic acid | C8H9NO2 | CID 14533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
- 3. Hydroxyphenylacetic acid | C8H8O3 | CID 127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Butyric Acid | C4H8O2 | CID 264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Hydroxybenzeneacetic acid, 2TMS derivative [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of [4-(Butyrylamino)phenyl]acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338871/docs#technical-guide-spectroscopic-profiling-of-4-butyrylamino-phenyl-acetic-acid]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.